

# heptyl 1-thiohexopyranoside vs octyl thioglucoside

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## Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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## Compound Comparison at a Glance

The table below summarizes the core chemical and structural differences between these two thioglycoside detergents.

Property	Heptyl 1-thiohexopyranoside (Heptyl Thioglucoside)	Octyl Thioglucoside (n-Octyl-β-D-thioglucopyranoside)
IUPAC Name	(2S,3R,4S,5S,6R)-2-(heptylsulfanyl)-6-(hydroxymethyl)oxane-3,4,5-triol [1]	Information missing from search results
Chemical Formula	C <sub>13</sub> H <sub>26</sub> O <sub>5</sub> S [1] [2]	C <sub>14</sub> H <sub>28</sub> O <sub>5</sub> S [3] [4]
Molecular Weight	294.41 g/mol [1] [2]	308.43 g/mol [3]
CAS Registry Number	85618-20-8 [5]	85618-21-9 [3] [4]
Alkyl Chain Length	7-carbon (Heptyl) [5]	8-carbon (Octyl) [3]

Property	Heptyl 1-thiohexopyranoside (Heptyl Thioglucoside)	Octyl Thioglucoside (n-Octyl- $\beta$ -D-thioglucopyranoside)
Direct Parent	Thioglycosides [1]	Information missing from search results

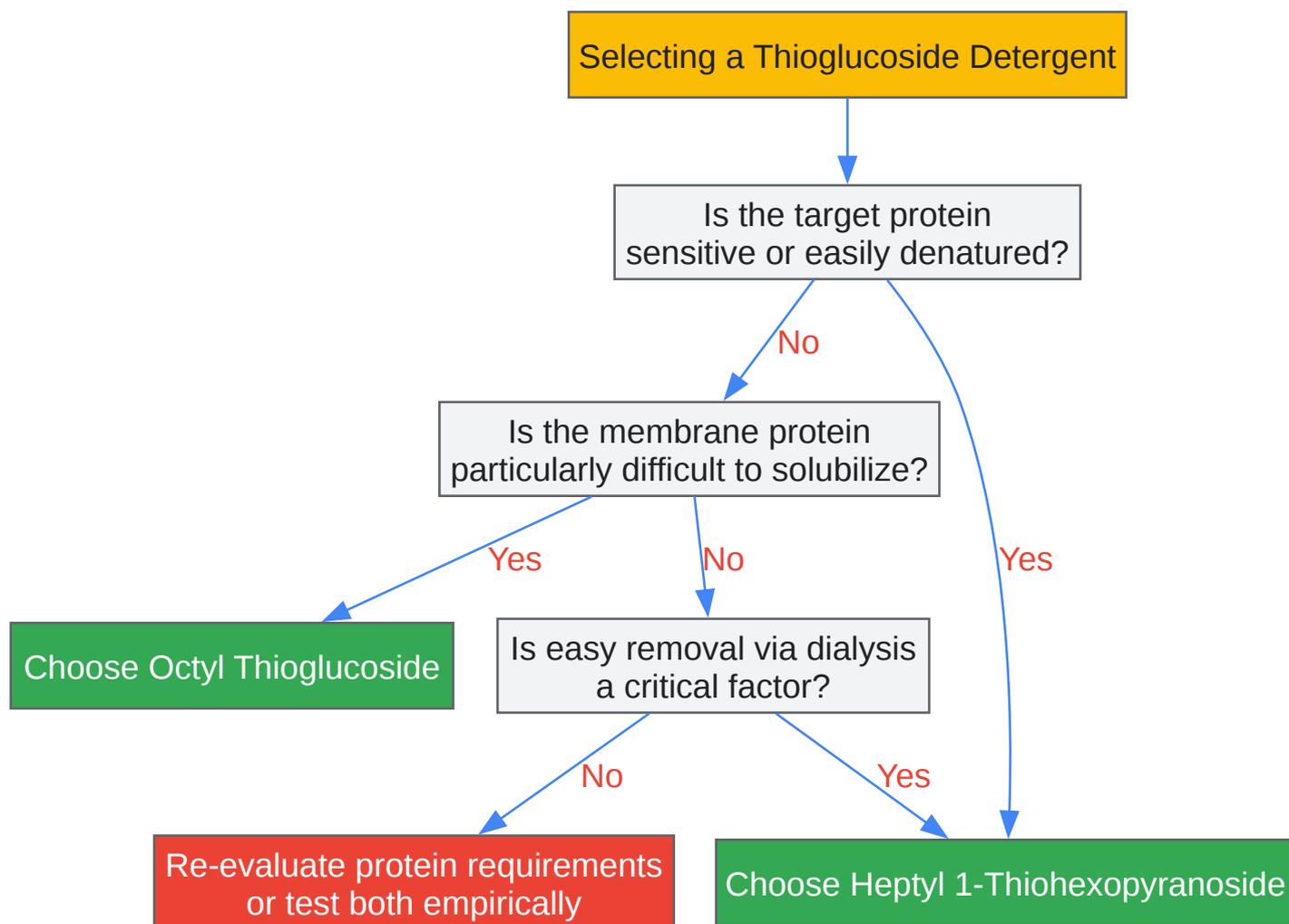
## Performance and Practical Considerations

The difference in alkyl chain length, though seemingly small, has a significant impact on their behavior in solutions, which is critical for experimental success.

Characteristic	Heptyl 1-thiohexopyranoside	Octyl Thioglucoside
Critical Micelle Concentration (CMC)	Higher (estimated ~90-100 mM, based on general trend)	Lower (23-25 mM) [3]
Micelle Size	Smaller micelles (inferred)	Larger micelles (inferred)
Ease of Removal	Easier to remove via dialysis or dilution due to higher CMC	Harder to remove, requiring more extensive dialysis [3]
Protein Solubilization Strength	Milder, potentially less disruptive to protein function	Stronger, better for solubilizing challenging membrane proteins [3]
Risk of Protein Denaturation	Generally lower, helps maintain protein activity	Higher, due to stronger solubilizing power [3]
Key Application	Stabilizing sensitive proteins [1]	Isolating membrane proteins without inactivation [3] [4]

## Experimental Selection Guide

To help you choose the right detergent for your experiment, consider the following workflow:



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## Key Experimental Protocols

While detailed protocols were scarce in the search results, here are the general principles for their use based on common laboratory practice:

- **Solubilization of Membrane Proteins:** Typically, a detergent solution is mixed with the membrane preparation at a concentration **1-2% (w/v)**, which is well above its CMC to ensure efficient solubilization. The mixture is incubated on ice for 30 minutes to several hours, followed by ultracentrifugation to pellet insoluble material [3].
- **Removal/Exchange via Dialysis:** To remove or exchange the detergent, the solution is dialyzed against a large volume of detergent-free buffer. Due to its **higher CMC**, heptyl thioglucoside is

removed much more rapidly and completely than octyl thioglucoside, which requires more prolonged dialysis [3].

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## References

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